

# 4-Bromo-5-chloro-2-methylaniline molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromo-5-chloro-2-methylaniline

Cat. No.: B1277025

[Get Quote](#)

## An In-depth Technical Guide on 4-Bromo-5-chloro-2-methylaniline

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental properties is critical. This document provides a concise technical overview of **4-Bromo-5-chloro-2-methylaniline**, focusing on its molecular formula and weight.

## Chemical Identity

**4-Bromo-5-chloro-2-methylaniline** is an aromatic organic compound containing bromine, chlorine, and an amine group attached to a toluene backbone. Its specific isomeric structure is defined by the positions of these substituents on the aniline ring.

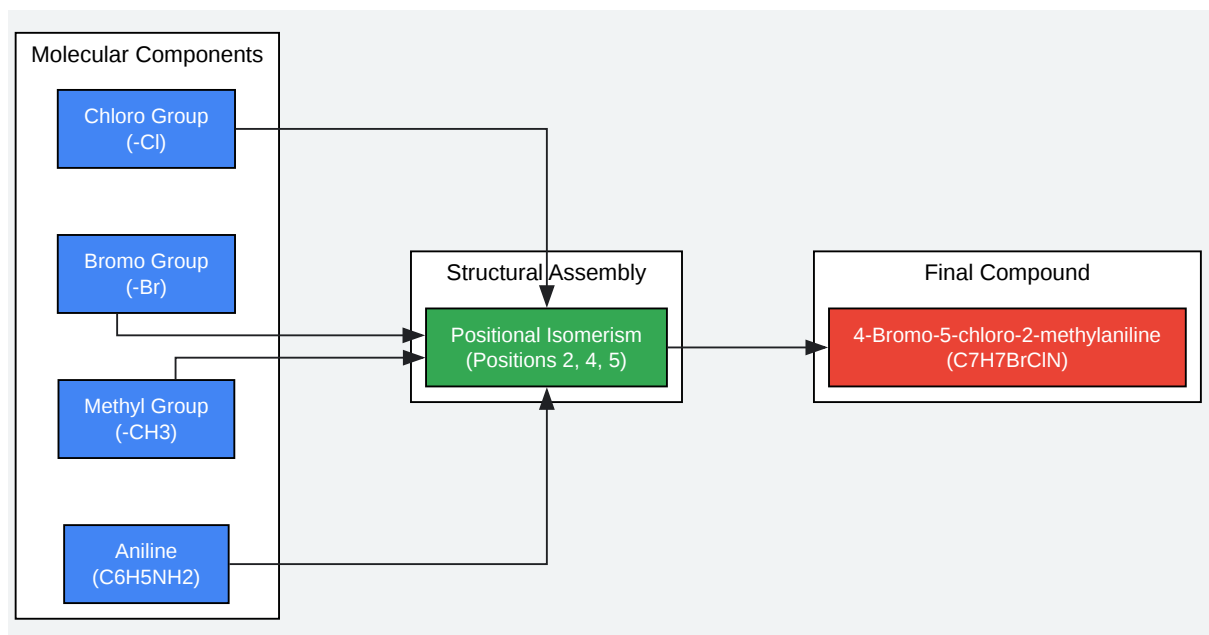
## Quantitative Molecular Data

The fundamental molecular properties of **4-Bromo-5-chloro-2-methylaniline** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Source
Molecular Formula	C7H7BrClN	PubChem[1]
Molecular Weight	220.49 g/mol	PubChem[1][2]
Monoisotopic Mass	218.94504 Da	PubChem[1][2]

## Logical Structure Diagram

The following diagram illustrates the logical relationship for determining the identity of **4-Bromo-5-chloro-2-methylaniline** based on its constituent parts and their arrangement.



[Click to download full resolution via product page](#)

Logical relationship for identifying the compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Bromo-5-chloro-2-methylaniline | C<sub>7</sub>H<sub>7</sub>BrClN | CID 7172026 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. 4-Bromo-3-chloro-2-methylaniline | C<sub>7</sub>H<sub>7</sub>BrClN | CID 7171911 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Bromo-5-chloro-2-methylaniline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1277025#4-bromo-5-chloro-2-methylaniline-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)